

# The Environmental Fate of 2,4,5-Trimethylaniline: A Technical Guide

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## Compound of Interest

Compound Name: **2,4,5-Trimethylaniline hydrochloride**

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## Introduction

2,4,5-Trimethylaniline (TMA), a substituted aniline, is a chemical intermediate with potential applications in various industrial syntheses, including the manufacturing of dyes and pigments. As with any chemical compound intended for industrial use, a thorough understanding of its environmental fate is crucial for assessing its potential ecological impact. This technical guide provides a comprehensive overview of the current knowledge regarding the environmental persistence and transformation of 2,4,5-Trimethylaniline, drawing upon predictive models and data from analogous compounds in the absence of specific experimental studies.

## Physicochemical Properties

The environmental behavior of a chemical is largely governed by its physicochemical properties. The following table summarizes the key properties of 2,4,5-Trimethylaniline, which are critical for predicting its distribution and persistence in various environmental compartments.

| Property   | Value  | Reference                                  |
|--|--|--|
| Molecular Formula  | C <sub>9</sub> H <sub>13</sub> N                         | <a href="#">[1]</a>                        |
| Molecular Weight   | 135.21 g/mol   | <a href="#">[1]</a>                        |
| Physical State   | White crystals or beige powder                           | <a href="#">[1]</a>                        |
| Water Solubility   | < 0.1 mg/mL at 22 °C<br>(insoluble)                      | <a href="#">[1]</a><br><a href="#">[2]</a> |
| Vapor Pressure   | 0.009 mmHg at 25 °C                                      | <a href="#">[1]</a>                        |
| n-Octanol/Water Partition Coefficient (log K <sub>ow</sub> ) | 2.27   | <a href="#">[1]</a>                        |
| pK <sub>a</sub> (dissociation constant)                      | 5.09   | <a href="#">[1]</a>                        |
| Henry's Law Constant   | 2.48 × 10 <sup>-6</sup> atm·m <sup>3</sup> /mol at 25 °C | <a href="#">[1]</a>                        |

## Environmental Fate Processes

The environmental fate of 2,4,5-Trimethylaniline is determined by a combination of transport and transformation processes, including biodegradation, photodegradation, hydrolysis, volatilization, and sorption to soil and sediment.

## Biodegradation

There is a lack of specific experimental data on the biodegradation of 2,4,5-Trimethylaniline. However, based on studies of other aromatic amines, it is expected to be biodegradable. The biodegradation of aniline and its derivatives often proceeds via catechol intermediates, which are then subject to ring cleavage through either ortho- or meta-pathways by various microorganisms.<sup>[3]</sup> For instance, a study on the closely related compound 2,4-dimethylaniline revealed that *Pseudomonas* species can metabolize it through oxidative deamination to a 3-methylcatechol intermediate.<sup>[4]</sup>

A proposed biodegradation pathway for 2,4,5-Trimethylaniline, based on known pathways for other aromatic amines, is illustrated below. This pathway is hypothetical and requires experimental validation.



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A proposed biodegradation pathway for 2,4,5-Trimethylaniline.

## Photodegradation

2,4,5-Trimethylaniline is expected to undergo rapid degradation in the atmosphere. The primary mechanism is the reaction with photochemically produced hydroxyl radicals. The estimated atmospheric half-life for this reaction is approximately 2 hours.[\[1\]](#)

Direct photolysis in water is not expected to be a significant degradation pathway as anilines generally absorb light outside of the environmental UV spectrum (>290 nm).[\[5\]](#) However, indirect photolysis, mediated by other substances in the water, could potentially contribute to its degradation.

## Hydrolysis

2,4,5-Trimethylaniline is not expected to undergo hydrolysis in the environment because it lacks hydrolyzable functional groups.[\[5\]](#) Substituted anilines are generally stable to hydrolysis under typical environmental pH conditions (pH 4-9).

## Volatilization

The Henry's Law constant of 2,4,5-Trimethylaniline ( $2.48 \times 10^{-6}$  atm-m<sup>3</sup>/mol) suggests that volatilization from water surfaces may be an important fate process.[\[1\]](#) The estimated volatilization half-lives for a model river and a model lake are 12 and 129 days, respectively.[\[1\]](#) However, due to its pKa of 5.09, a fraction of the compound will exist in its protonated form in acidic to neutral waters, which is non-volatile.

## Soil and Sediment Mobility

The mobility of 2,4,5-Trimethylaniline in soil and sediment is expected to be moderate. The estimated soil organic carbon-water partitioning coefficient (Koc) is 198.[\[1\]](#) Based on this Koc value, the compound is not expected to be highly mobile. However, aromatic amines can

strongly interact with humic substances in soil through covalent bonding, which can significantly reduce their mobility.<sup>[5]</sup> Additionally, in acidic soils, the protonated form of 2,4,5-trimethylaniline would exhibit strong sorption to negatively charged soil particles.

## Summary of Environmental Fate Data

The following table summarizes the available quantitative data on the environmental fate of 2,4,5-Trimethylaniline. It is important to note that most of these values are estimated and have not been experimentally verified for this specific compound.

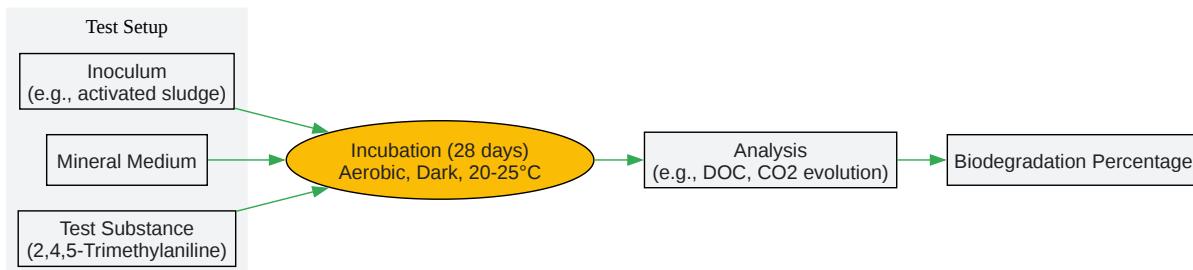
| Environmental Fate Parameter                             | Value  | Method       | Reference           |
|--|--|--------------|---------------------|
| Atmospheric Degradation                                  |  |              |                     |
| Hydroxyl Radical   | $2.0 \times 10^{-10}$                                  |              |                     |
| Reaction Rate Constant                                   | cm <sup>3</sup> /molecule-sec at 25 °C                 | Estimation   | <a href="#">[1]</a> |
| Atmospheric Half-life                                    | ~ 2 hours  | Estimation   | <a href="#">[1]</a> |
| Soil/Sediment Sorption                                   |  |              |                     |
| Soil Organic Carbon-Water Partitioning Coefficient (Koc) | 198  | Estimation   | <a href="#">[1]</a> |
| Bioconcentration   |  |              |                     |
| Bioconcentration Factor (BCF)                            | 11   | Estimation   | <a href="#">[1]</a> |
| Volatilization   |  |              |                     |
| Henry's Law Constant                                     | $2.48 \times 10^{-6}$ atm-m <sup>3</sup> /mol at 25 °C | Experimental | <a href="#">[1]</a> |
| Volatilization Half-life from Model River                | 12 days  | Estimation   | <a href="#">[1]</a> |
| Volatilization Half-life from Model Lake                 | 129 days   | Estimation   | <a href="#">[1]</a> |

## Experimental Protocols

To obtain definitive data on the environmental fate of 2,4,5-Trimethylaniline, standardized experimental protocols should be followed. The Organization for Economic Co-operation and Development (OECD) provides a set of internationally recognized guidelines for testing chemicals.

## Biodegradation: OECD 301 Ready Biodegradability

This test evaluates the potential for rapid and ultimate biodegradation of a chemical in an aerobic aqueous medium.



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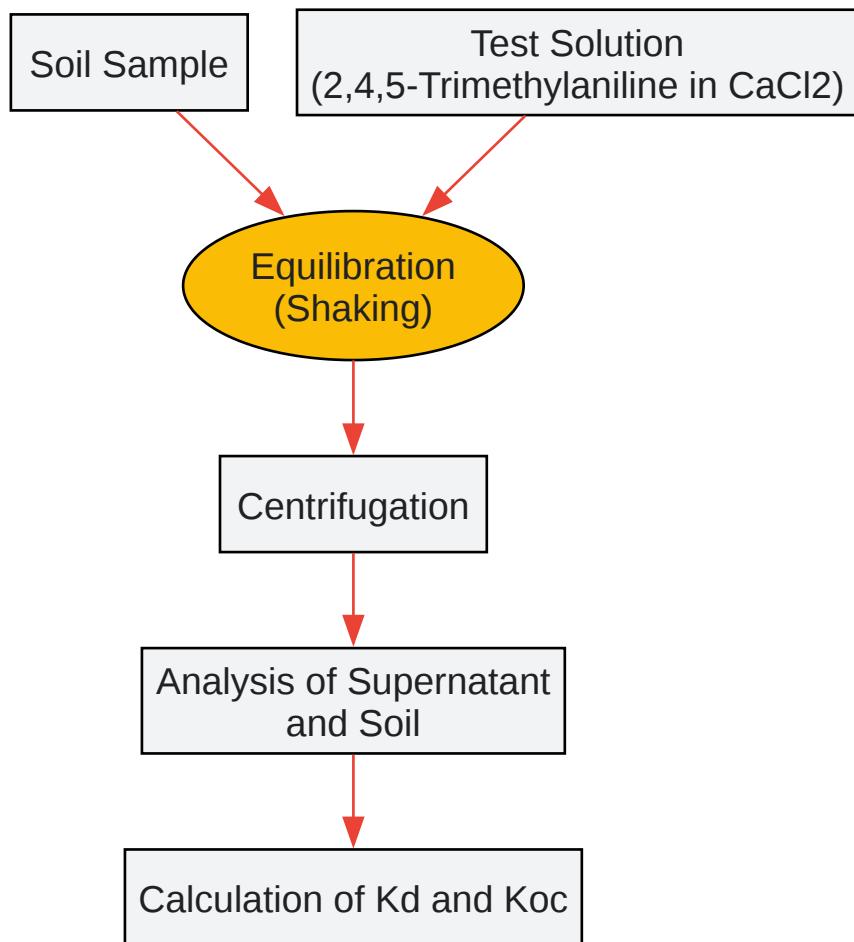
Workflow for OECD 301 Ready Biodegradability Test.

### Methodology:

- A solution of 2,4,5-Trimethylaniline in a mineral medium is inoculated with a small amount of microorganisms from a source such as activated sludge.
- The mixture is incubated under aerobic conditions in the dark at a constant temperature for 28 days.
- The extent of biodegradation is determined by measuring the decrease in dissolved organic carbon (DOC) or the amount of carbon dioxide produced.
- A substance is considered readily biodegradable if it reaches a certain percentage of degradation (e.g., >60% of theoretical CO<sub>2</sub> production) within a 10-day window during the 28-day test period.

# Soil Sorption: OECD 106 Adsorption/Desorption Using a Batch Equilibrium Method

This method determines the adsorption and desorption potential of a chemical in soil.



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Workflow for OECD 106 Soil Sorption Test.

## Methodology:

- A solution of 2,4,5-Trimethylaniline of known concentration is prepared in a 0.01 M  $\text{CaCl}_2$  solution.
- The solution is added to a known mass of soil, and the mixture is shaken for a predetermined time to reach equilibrium.

- The soil suspension is then centrifuged to separate the solid and liquid phases.
- The concentration of 2,4,5-Trimethylaniline remaining in the supernatant is measured.
- The amount of substance adsorbed to the soil is calculated by the difference between the initial and final concentrations in the solution.
- The soil adsorption coefficient (Kd) and the soil organic carbon-water partitioning coefficient (Koc) are then calculated.

## Hydrolysis: OECD 111 Hydrolysis as a Function of pH

This test assesses the abiotic degradation of a chemical in water due to hydrolysis at different pH values.

Methodology:

- Sterile aqueous buffer solutions at pH 4, 7, and 9 are prepared.
- A known concentration of 2,4,5-Trimethylaniline is added to each buffer solution.
- The solutions are incubated in the dark at a constant temperature.
- Samples are taken at various time intervals and analyzed for the concentration of the parent compound.
- The rate of hydrolysis is determined, and the half-life at each pH is calculated.

## Photodegradation in Water: OECD 316 Phototransformation of Chemicals in Water – Direct Photolysis

This guideline describes a method to determine the rate of direct photolysis of a chemical in water.

Methodology:

- A solution of 2,4,5-Trimethylaniline in purified water is prepared.

- The solution is exposed to a light source that simulates natural sunlight (e.g., a xenon arc lamp).
- Control samples are kept in the dark to account for any non-photolytic degradation.
- Samples are taken at different time intervals from both the irradiated and dark control solutions.
- The concentration of 2,4,5-Trimethylaniline is measured in each sample.
- The rate of photodegradation and the quantum yield are calculated.

## Conclusion

The available data, primarily from predictive models, suggests that 2,4,5-Trimethylaniline is likely to be non-persistent in the atmosphere due to rapid photochemical degradation. Its mobility in soil is expected to be moderate, with potential for stronger binding to soils rich in organic matter. Volatilization from water bodies could be a significant removal mechanism for the neutral species. While expected to be biodegradable, specific pathways and rates are unknown. It is not expected to undergo hydrolysis.

To provide a more definitive environmental risk assessment, experimental studies following standardized protocols such as those outlined by the OECD are essential. Such studies would provide crucial data on the actual rates of biodegradation, photodegradation, and soil sorption, as well as elucidate the specific biodegradation pathway and identify any potential persistent transformation products. This information is vital for ensuring the safe and responsible use of 2,4,5-Trimethylaniline in any industrial application.

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